

# A Technical Guide to the Complete Chemical Structure and Analysis of DHA Ceramide

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## Compound of Interest

Compound Name: DHA Ceramide

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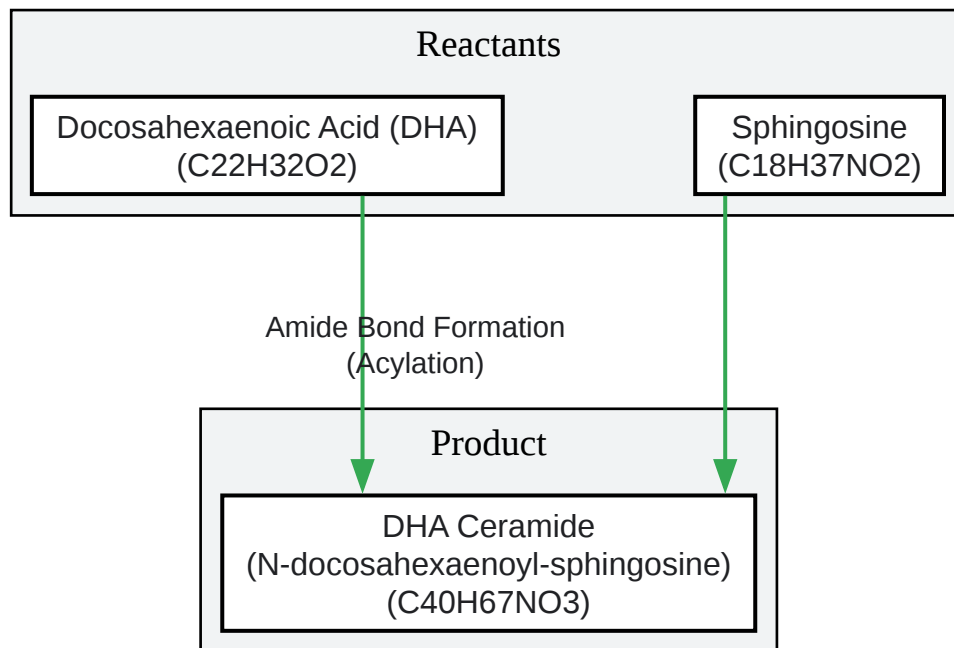
This document provides an in-depth technical overview of **DHA ceramide**, a unique sphingolipid integrating the omega-3 fatty acid docosahexaenoic acid (DHA). It details the complete chemical structure, physicochemical properties, relevant biological pathways, and standard experimental protocols for its synthesis and analysis.

## The Complete Chemical Structure of DHA Ceramide

**DHA ceramide** is a composite lipid molecule formed by the covalent linkage of two distinct moieties: a sphingoid base and docosahexaenoic acid (DHA).

- Sphingoid Base Backbone:** The foundational structure of a ceramide is a long-chain amino alcohol, with sphingosine ((2S,3R,4E)-2-amino-octadec-4-ene-1,3-diol) being the most common in mammalian cells.<sup>[1][2]</sup> This 18-carbon backbone features a primary hydroxyl group at C1, a secondary hydroxyl group at C3, an amino group at C2, and a trans double bond between C4 and C5.<sup>[1][3]</sup>
- Docosahexaenoic Acid (DHA):** DHA is a 22-carbon polyunsaturated omega-3 fatty acid.<sup>[4][5]</sup> Its systematic name is all-cis-docosa-4,7,10,13,16,19-hexa-enoic acid, indicating a 22-carbon chain with six cis-configured double bonds.<sup>[4][6]</sup> DHA is a crucial component of membranes in the brain and retina.<sup>[4]</sup>

Formation of the Amide Bond: The complete structure of **DHA ceramide**, systematically named N-docosahexaenoyl-sphingosine, is formed when the carboxyl group of DHA links to the amino group (at position C2) of the sphingosine backbone via an amide bond.[7][8][9] This conjugation results in a complex amphipathic molecule with distinct signaling and structural properties.



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**Figure 1.** Formation of **DHA Ceramide** from its constituent molecules.

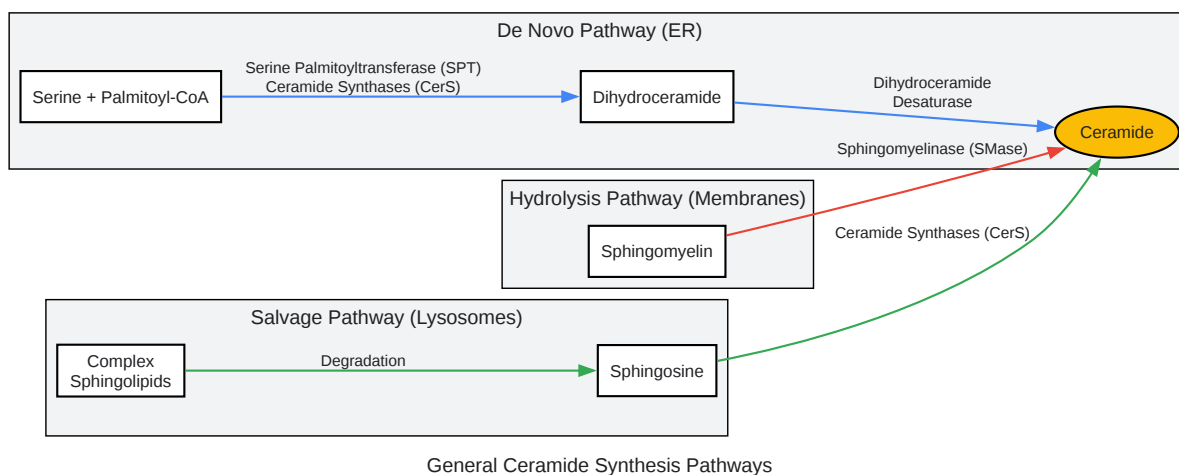
## Physicochemical and Quantitative Data

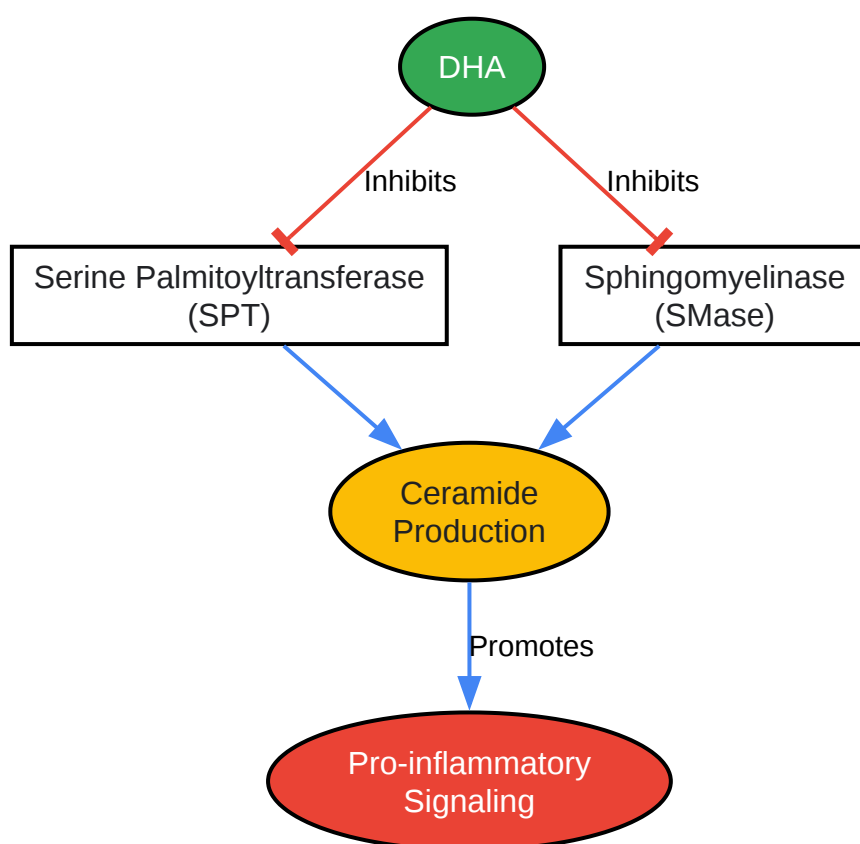
The integration of DHA's long, highly unsaturated acyl chain into the ceramide backbone results in a molecule with unique physical properties compared to ceramides with saturated fatty acids.

Property	Docosahexaenoic Acid (DHA)	Sphingosine	DHA Ceramide
Systematic Name	all-cis-docosa-4,7,10,13,16,19-hexa-enoic acid[4]	(2S,3R,4E)-2-Aminooctadec-4-ene-1,3-diol[1]	N-((4Z,7Z,10Z,13Z,16Z,19Z)-docosa-4,7,10,13,16,19-enoyl)-sphingosine
Molecular Formula	C <sub>22</sub> H <sub>32</sub> O <sub>2</sub> [4][10]	C <sub>18</sub> H <sub>37</sub> NO <sub>2</sub> [1][3]	C <sub>40</sub> H <sub>67</sub> NO <sub>3</sub> [11]
Molar Mass	328.49 g/mol [4][12]	299.50 g/mol [1]	609.97 g/mol [11]
CAS Number	6217-54-5[10]	123-78-4[1]	218608-43-6[11]
Physical State	Light yellow oily liquid[12]	Solid	Liquid[11]

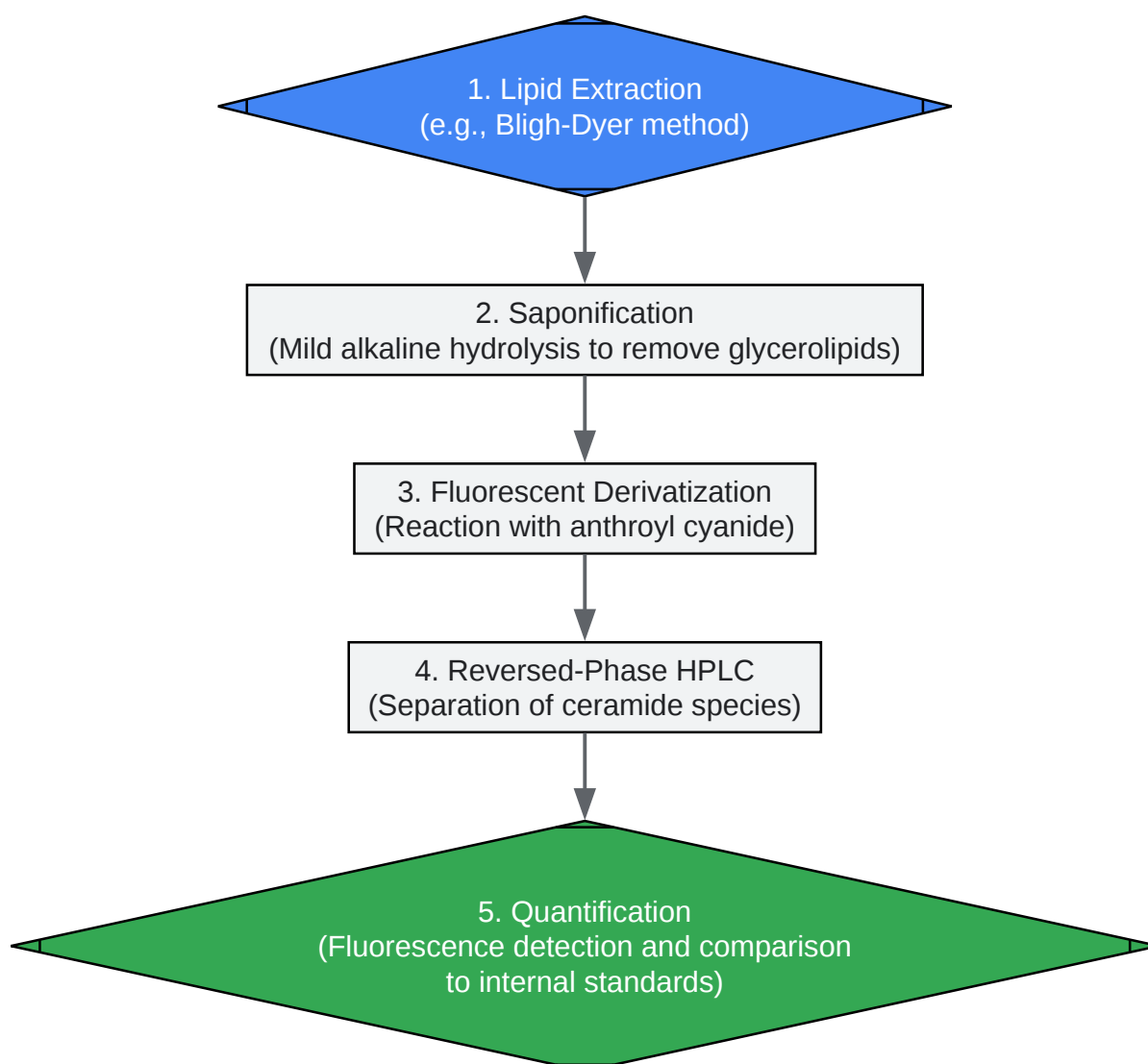
## Biological Context and Signaling Pathways

Ceramides are central hubs in sphingolipid metabolism and function as critical second messengers in a variety of cellular signaling pathways, regulating processes like apoptosis, cell proliferation, and inflammation.[7][13] They are generated through three primary pathways.[7][14][15]





DHA Modulation of Ceramide Signaling



### Workflow for Quantitative Analysis of Ceramides by HPLC

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